

Methyl 2-chloropropionate physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-chloropropionate

Cat. No.: B095975

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of **Methyl 2-Chloropropionate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical intermediates is fundamental to process design, safety, and optimization. **Methyl 2-chloropropionate** (CAS No: 17639-93-9), a key building block in organic synthesis, is no exception. This technical guide provides a comprehensive overview of its core physical characteristics, supported by detailed experimental protocols and logical workflows.

Core Physical and Chemical Properties

Methyl 2-chloropropionate is a colorless liquid noted for its utility as a solvent and as an intermediate in the production of pharmaceuticals and agrochemicals.[1][2] It is recognized as a flammable liquid and should be handled with appropriate safety precautions.[3]

General and Molar Properties

The fundamental identifiers and molar properties of **methyl 2-chloropropionate** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₄ H ₇ ClO ₂	[4][5]
Molecular Weight	122.55 g/mol	[3][4]
Appearance	Clear, colorless liquid	[4][5]
CAS Number	17639-93-9	[4]

Thermophysical and Optical Properties

The following table details the key thermophysical and optical properties of **methyl 2-chloropropionate**, which are critical for its handling, purification, and use in reactions.

Property	Value	Conditions	Source(s)
Boiling Point	132-133 °C	at 1 atm	[4][5]
Melting Point	-10 °C	[4]	
Density	1.075 g/mL	at 25 °C	[4][5]
Refractive Index (n _D)	1.417	at 20 °C	[4][5]
Flash Point	38 °C (101 °F)	Closed Cup	[6]
Vapor Pressure	5.25 mmHg	at 20 °C	[4]
Vapor Density	4.22	(vs air)	[4]

Solubility Profile

The solubility of a compound is a critical parameter for reaction and purification solvent selection.

Solvent	Solubility	Source(s)
Water	Insoluble/Immiscible	[4][5][7]
Organic Solvents	Soluble	[8]

Experimental Protocols for Property Determination

The following sections outline the generalized experimental methodologies for determining the key physical properties of liquid organic compounds such as **methyl 2-chloropropionate**.

Determination of Boiling Point

The boiling point is determined as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure. A common laboratory method involves the use of a Thiele tube or an aluminum block.^[9]^[10]

Procedure:

- A small quantity of **methyl 2-chloropropionate** is placed in a fusion tube.
- A capillary tube, sealed at one end, is inverted and placed within the fusion tube containing the liquid.
- The fusion tube is attached to a thermometer and heated uniformly in a Thiele tube or heating block.
- The temperature is slowly increased until a continuous and rapid stream of bubbles emerges from the open end of the capillary tube.
- The heat source is then removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.^[10]

Determination of Density

The density of a liquid can be determined by accurately measuring the mass of a known volume.^[11]

Procedure:

- An empty, dry measuring cylinder is weighed on an electronic balance, and its mass is recorded.

- A specific volume of **methyl 2-chloropropionate** (e.g., 10 mL) is accurately measured into the graduated cylinder, reading the volume from the bottom of the meniscus.
- The measuring cylinder containing the liquid is reweighed to determine the combined mass.
- The mass of the liquid is calculated by subtracting the mass of the empty cylinder.
- The density is then calculated by dividing the mass of the liquid by its volume ($\rho = m/V$).^[11]
^[12] For higher precision, a pycnometer can be used.^[13]

Measurement of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and is often measured using an Abbe refractometer.^[14]

Procedure:

- The refractometer is calibrated using a standard substance with a known refractive index, such as distilled water.
- A few drops of **methyl 2-chloropropionate** are placed on the prism of the refractometer.
- The prism is closed, and the light source is adjusted.
- The user looks through the eyepiece and adjusts the controls until the boundary between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is then read from the instrument's scale.^[14]

Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air.^[15] The Pensky-Martens closed-cup method is a standard procedure for this determination.^[16]^[17]

Procedure:

- The sample of **methyl 2-chloropropionate** is placed in the test cup of the Pensky-Martens apparatus.
- The lid is secured, and the sample is heated at a slow, constant rate while being stirred.
- An ignition source is periodically directed into the cup.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite.[\[16\]](#)[\[18\]](#)

Assessment of Solubility

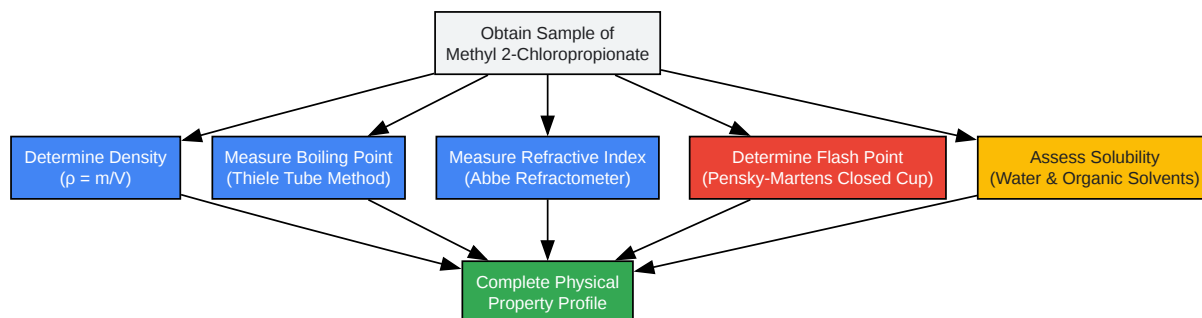
A qualitative assessment of solubility can be performed through direct observation.[\[19\]](#)[\[20\]](#)

Procedure:

- A small, measured amount of **methyl 2-chloropropionate** (e.g., 0.1 mL) is added to a test tube.
- A small volume of the solvent in question (e.g., 2 mL of water or an organic solvent) is added to the test tube.
- The mixture is vigorously shaken.
- The mixture is observed to determine if the **methyl 2-chloropropionate** has dissolved to form a homogeneous solution or if it remains as a separate phase.[\[8\]](#)[\[19\]](#)

Visualized Workflow

The logical progression for the experimental characterization of a liquid chemical like **methyl 2-chloropropionate** is depicted in the workflow diagram below. This sequence ensures that fundamental properties are established before proceeding to more specific analyses.



[Click to download full resolution via product page](#)

Workflow for Physical Property Determination

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scimed.co.uk [scimed.co.uk]
- 2. Simple method to measure the refractive index of liquid with graduated cylinder and beaker - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Methyl 2-chloropropionate | C₄H₇ClO₂ | CID 28659 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. lookchem.com [lookchem.com]
- 5. Methyl 2-chloropropionate | 17639-93-9 [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. METHYL 2-CHLOROPROPIONATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 8. scribd.com [scribd.com]
- 9. Boiling Point Determination of Organic Compounds: Chemistry Guide [vedantu.com]

- 10. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 11. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 12. chem.libretexts.org [chem.libretexts.org]
- 13. mt.com [mt.com]
- 14. vlab.amrita.edu [vlab.amrita.edu]
- 15. delltech.com [delltech.com]
- 16. Flash Point by Pensky-Martens Closed Cup: ASTM D93 Standard Tests - The ANSI Blog [blog.ansi.org]
- 17. ASTM D93 - Standard Test Methods for Flash Point by Pensky-Martens Closed Cup Tester - Savant Labs [savantlab.com]
- 18. Flash Point - Prime Process Safety Center [primeprocesssafety.com]
- 19. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Methyl 2-chloropropionate physical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095975#methyl-2-chloropropionate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com